

RKI-1447 Technical Support Center: Solubility and Handling

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	RKI-1447	
Cat. No.:	B610501	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **RKI-1447**, a potent ROCK1 and ROCK2 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is RKI-1447 and what is its primary mechanism of action?

RKI-1447 is a potent, cell-permeable small molecule inhibitor of Rho-associated coiled-coil containing protein kinase 1 (ROCK1) and ROCK2, with IC50 values of 14.5 nM and 6.2 nM, respectively.[1][2][3] It functions as an ATP-competitive inhibitor, binding to the ATP binding site of the kinase.[4] This inhibition prevents the phosphorylation of downstream ROCK substrates like Myosin Light Chain 2 (MLC-2) and Myosin Phosphatase Targeting Subunit 1 (MYPT-1), which are critical for actin cytoskeleton organization, cell migration, and invasion.[1][4][5][6]

Q2: What are the recommended solvents for dissolving **RKI-1447**?

RKI-1447 is highly soluble in Dimethyl Sulfoxide (DMSO).[1][7][8] It is insoluble in water and ethanol.[1][8] For in vivo studies, specific formulations using co-solvents like PEG300, Tween-80, corn oil, or solubilizing agents such as Captisol and 2-hydroxypropyl-beta-cyclodextrin (HPCD) are necessary.[1][4][9][10][11]

Q3: Is there a water-soluble form of **RKI-1447** available?



Yes, **RKI-1447** is available as a dihydrochloride salt (**RKI-1447** dihydrochloride), which is soluble in water up to 10 mM with gentle warming.[5][12] This form is also soluble in DMSO up to 100 mM.[5][12]

Q4: How should **RKI-1447** be stored?

- Powder: Store at -20°C for up to 3 years.[1][2]
- In Solvent (Stock Solutions): Aliquot and store at -80°C for up to 1 year to avoid repeated freeze-thaw cycles.[1][2] For shorter periods, storage at -20°C for up to 1 month is also possible.[1]

Troubleshooting Guide: RKI-1447 Solubility Issues

Problem 1: Difficulty dissolving RKI-1447 powder in DMSO.

- Possible Cause: The DMSO may have absorbed moisture, which can significantly reduce the solubility of RKI-1447.[1]
- Solution:
 - Use fresh, anhydrous, high-purity DMSO.
 - Warm the solution gently and/or use sonication to aid dissolution.[13]
 - Ensure the powder and solvent are at room temperature before mixing.

Problem 2: Precipitation of **RKI-1447** when diluting a DMSO stock solution in aqueous media for in vitro assays.

- Possible Cause: **RKI-1447** is insoluble in water.[1][8] High concentrations of DMSO carried over into the agueous buffer can cause the compound to precipitate.
- Solution:
 - Minimize the final concentration of DMSO in your cell culture medium or assay buffer, typically keeping it below 0.5%.



- Prepare intermediate dilutions of the DMSO stock in your assay buffer.
- Ensure thorough mixing immediately after adding the RKI-1447 solution to the aqueous medium.

Problem 3: Inconsistent results in in vivo experiments.

- Possible Cause: Poor bioavailability due to improper formulation and precipitation of the compound at the injection site.
- Solution:
 - Use a validated in vivo formulation. Several have been reported, including:
 - A suspension in CMC-Na for oral administration.[1][10]
 - A clear solution of 5% DMSO, 40% PEG300, 5% Tween-80, and 50% ddH2O for injection.[10]
 - A solution in 20% 2-hydroxypropyl-beta-cyclodextrin (HPCD).[4][9]
 - A solution of 10% DMSO in corn oil.[11]
 - Always prepare fresh formulations immediately before use.[1][10]

Data Presentation

Table 1: Solubility of RKI-1447



Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Notes
DMSO	≥ 50[2][9][11] - 65[1] [8][10]	≥ 153.20[2][9][11] - 199.16[1][8][10]	Use of fresh, moisture-free DMSO is recommended.[1] Sonication may be required.[13]
Water	Insoluble (< 0.1 mg/mL)[1][9][14]	-	
Ethanol	Insoluble[1][8][10][13]	-	Gentle warming and sonication may yield slight solubility (≥6.32 mg/mL).[3]

Table 2: Solubility of RKI-1447 dihydrochloride

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Notes
DMSO	~39.93[12]	100[5][12]	
Water	~3.99[12]	10[5][12]	Gentle warming is recommended.[5][12]

Experimental Protocols

Protocol 1: Preparation of a 10 mM RKI-1447 Stock Solution in DMSO

- Materials: **RKI-1447** powder (MW: 326.37 g/mol), anhydrous DMSO.
- Procedure: a. Weigh out 3.26 mg of RKI-1447 powder. b. Add 1 mL of anhydrous DMSO to the powder. c. Vortex or sonicate until the powder is completely dissolved. d. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. e. Store the aliquots at -80°C.



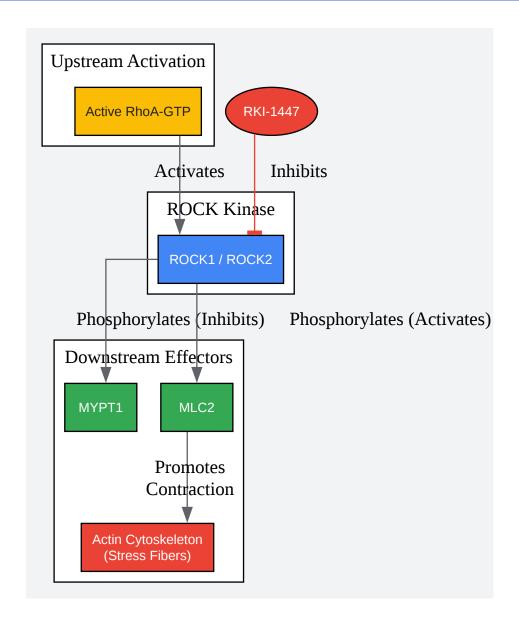
Protocol 2: Preparation of an In Vivo Formulation (Clear Solution)

This protocol is based on a formulation providing a clear solution for injection.[10]

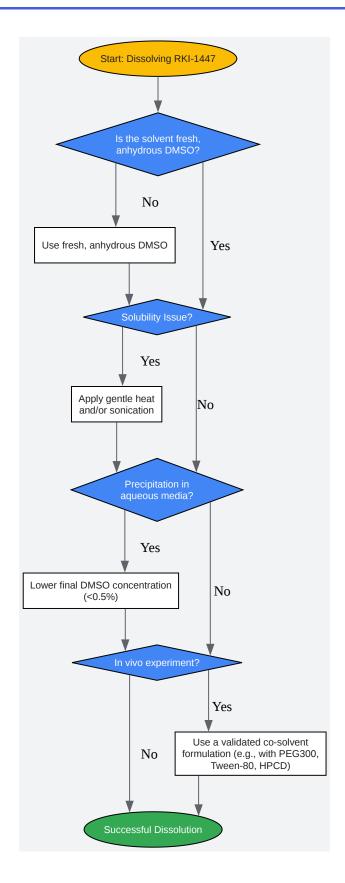
- Materials: **RKI-1447**, DMSO, PEG300, Tween-80, sterile ddH2O.
- Procedure (for a 1 mL final volume): a. Prepare a concentrated stock solution of RKI-1447 in DMSO (e.g., 200 mg/mL). b. In a sterile tube, add 400 μL of PEG300. c. Add 50 μL of the 200 mg/mL RKI-1447 DMSO stock solution to the PEG300 and mix until clear. d. Add 50 μL of Tween-80 to the mixture and mix until clear. e. Add 500 μL of sterile ddH2O to bring the final volume to 1 mL. f. The final concentration of RKI-1447 in this formulation will be 10 mg/mL. g. Use the freshly prepared solution immediately.

Mandatory Visualizations









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. apexbt.com [apexbt.com]
- 4. RKI-1447 is a potent inhibitor of the Rho-associated ROCK kinases with anti-invasive and anti-tumor activities in breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. rndsystems.com [rndsystems.com]
- 6. RKI-1447 is a potent inhibitor of the Rho-associated ROCK kinases with anti-invasive and antitumor activities in breast cancer PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. axonmedchem.com [axonmedchem.com]
- 8. RKI-1447 LKT Labs [lktlabs.com]
- 9. RKI-1447 | CAS:1342278-01-6 | Potent ROCK1/ROCK2 inhibitor | High Purity | Manufacturer BioCrick [biocrick.com]
- 10. selleck.co.jp [selleck.co.jp]
- 11. lifetechindia.com [lifetechindia.com]
- 12. bio-techne.com [bio-techne.com]
- 13. RKI-1447 | ROCK | TargetMol [targetmol.com]
- 14. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [RKI-1447 Technical Support Center: Solubility and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610501#rki-1447-solubility-issues-and-recommended-solvents]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com